

Decoding the Certificate of Analysis for Vitamin K1-d4: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive explanation of the Certificate of Analysis (CoA) for **Vitamin K1-d4** (Phylloquinone-d4), a deuterated internal standard crucial for accurate quantification in bioanalytical studies. Understanding the data presented in a CoA is paramount for ensuring the quality, reliability, and reproducibility of experimental results. This document will dissect the key components of a typical **Vitamin K1-d4** CoA, detailing the analytical methodologies employed and presenting the data in a clear, structured format.

Quantitative Data Summary

A Certificate of Analysis for **Vitamin K1-d4** provides critical data on the identity, purity, and quality of the material. The following tables summarize the typical tests and specifications.

Table 1: Identification and Physical Properties



Test	Specification	Result
Product Name	Vitamin K1-d4	Conforms
CAS Number	5172-18-9	Conforms
Molecular Formula	C31H42D4O2	Conforms
Molecular Weight	454.72 g/mol	Conforms
Appearance	Clear, yellow to amber, viscous liquid	Conforms
Solubility	Soluble in ethanol, methanol, acetonitrile, and other organic solvents. Insoluble in water.	Conforms

Table 2: Purity and Quality

Test	Specification	Result
Chemical Purity (by HPLC)	≥ 98.0%[1]	99.5%
Isotopic Purity (by MS)	≥ 98% Deuterium Incorporation	99.2%
Residual Solvents (by GC-HS)	Meets USP <467> requirements[2][3]	Conforms
Heavy Metals (by ICP-MS)	Meets USP <232> requirements	Conforms
Menadione	Not Detected	Conforms

Experimental Protocols

The following sections detail the methodologies used to generate the data presented in the Certificate of Analysis.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity



Purpose: To determine the chemical purity of **Vitamin K1-d4** and to separate it from any non-deuterated Vitamin K1 and other related impurities.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV or PDA detector.
- Column: A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm) is commonly used.
- Mobile Phase: A gradient or isocratic mixture of organic solvents such as methanol, acetonitrile, and water. A typical mobile phase could be a gradient of methanol and water.
- Flow Rate: Approximately 1.0 mL/min.
- Detection: UV detection at a wavelength of 254 nm.
- Sample Preparation: A stock solution of **Vitamin K1-d4** is prepared in a suitable organic solvent (e.g., methanol or isopropanol) at a concentration of approximately 1 mg/mL. This is then diluted to a working concentration (e.g., 0.1 mg/mL) with the mobile phase.
- Analysis: The sample is injected into the HPLC system, and the peak area of Vitamin K1-d4
 is compared to the total area of all peaks in the chromatogram to calculate the purity.

Mass Spectrometry (MS) for Isotopic Purity

Purpose: To confirm the molecular weight of **Vitamin K1-d4** and to determine the level of deuterium incorporation (isotopic enrichment).

Methodology:

- Instrumentation: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI or Atmospheric Pressure Chemical Ionization - APCI).
- Sample Introduction: The sample can be introduced via direct infusion or through an LC system.



- Data Acquisition: The mass spectrometer is operated in full scan mode to acquire the mass spectrum of the sample.
- Analysis: The isotopic distribution of the molecular ion peak is analyzed. The relative intensities of the peaks corresponding to the unlabeled (d0) and deuterated (d4) forms of Vitamin K1 are used to calculate the isotopic purity. The percentage of deuterium incorporation is calculated as: % D incorporation = [Intensity(d4) / (Intensity(d0) + Intensity(d4))] x 100

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

Purpose: To confirm the chemical structure of **Vitamin K1-d4** and the position of the deuterium labels.

Methodology:

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A deuterated solvent in which the sample is soluble, such as chloroform-d (CDCl₃)
 or methanol-d₄ (CD₃OD).
- Experiments: ¹H NMR and ¹³C NMR spectra are acquired.
- Analysis: The ¹H NMR spectrum is analyzed to confirm the absence of signals at the
 positions where deuterium atoms have been incorporated. The chemical shifts and coupling
 constants of the remaining protons are compared to the spectrum of unlabeled Vitamin K1 to
 ensure the structural integrity of the molecule. ¹³C NMR can also be used to confirm the
 structure.

Gas Chromatography-Headspace (GC-HS) for Residual Solvents

Purpose: To identify and quantify any residual volatile organic solvents from the manufacturing process, according to USP <467> guidelines.

Methodology:



- Instrumentation: A gas chromatograph equipped with a headspace autosampler and a Flame Ionization Detector (FID).
- Column: A column suitable for residual solvent analysis, such as a G43 phase.
- Sample Preparation: A known amount of the **Vitamin K1-d4** sample is weighed into a headspace vial and dissolved in a suitable solvent (e.g., dimethyl sulfoxide).
- Analysis: The vial is heated to volatilize the solvents, and a sample of the headspace gas is
 injected into the GC. The retention times and peak areas of any detected solvents are
 compared to those of a standard mixture of known residual solvents to identify and quantify
 them. The results are then compared against the limits set in USP <467>.

Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) for Heavy Metals

Purpose: To detect and quantify trace amounts of heavy metal impurities, in accordance with USP <232> limits.

Methodology:

- Instrumentation: An Inductively Coupled Plasma-Mass Spectrometer.
- Sample Preparation: The Vitamin K1-d4 sample is digested using a mixture of strong acids (e.g., nitric acid and hydrochloric acid) in a closed-vessel microwave digestion system to bring the metals into solution.
- Analysis: The digested sample solution is introduced into the ICP-MS. The instrument
 atomizes and ionizes the elements in the sample, and the mass spectrometer separates and
 detects the ions based on their mass-to-charge ratio. The concentrations of the target heavy
 metals (e.g., lead, arsenic, cadmium, mercury) are determined by comparing the signal
 intensities to those of certified reference materials. The results are then compared to the
 permissible daily exposure (PDE) limits outlined in USP <232>.

Visualizations

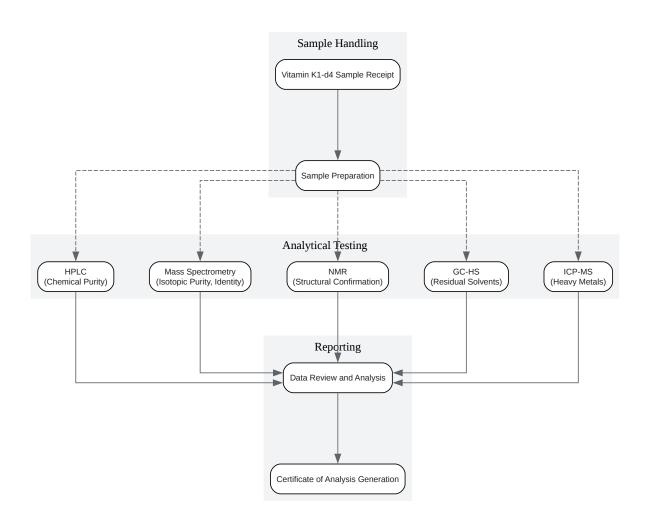
Chemical Structure of Vitamin K1-d4



Caption: Chemical structure of Vitamin K1-d4.

Analytical Workflow for Certificate of Analysis Generation





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Caption: Workflow for generating a Vitamin K1-d4 Certificate of Analysis.



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